

Misidentification of HS79 as a Chemical Compound

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: HS79

Cat. No.: B15573752

[Get Quote](#)

Initial research indicates that "**HS79**" is not a chemical compound but rather a product identifier for a line of high-performance, ultra-lightweight, flexible, smooth-bore Polytetrafluoroethylene (PTFE) hoses.[1][2][3] These hoses are designed for fluid transfer in applications such as motorsports and are not intended for use as a laboratory chemical.[2][4] Therefore, the creation of detailed application notes, experimental protocols, and signaling pathway diagrams as one would for a chemical substance is not applicable.

This document will instead provide laboratory guidelines for the safe handling and use of the HS-79 hose and its constituent materials, intended for researchers, scientists, and drug development professionals who might encounter this product in a laboratory or industrial research setting.

Product Composition and Properties

The HS-79 hose has a multi-layer composite construction, which can vary slightly depending on the specific model. The typical composition includes:

- Inner Liner: Polytetrafluoroethylene (PTFE)[2][3][5]
- Outer Liner: Silicone[3][5]

- Reinforcement: High-tensile stainless steel braid[3][5]
- Outer Braid: Aramid fiber[3][5]
- Optional Outer Covering: Chlorosulfonated polyethylene (CSM), also known as Hypalon, for added abrasion resistance.[2][3][5]

These hoses are compatible with a wide range of fluids, including gasoline, alcohol, and nitromethane, and are designed to operate under high pressure and a wide temperature range.
[2][3]

Quantitative Data

The following tables summarize the key physical and operational specifications of the HS-79 hose as provided in the product literature.

Table 1: Physical Specifications of HS-79 Hose

Size	Inner Diameter (in.)	Outer Diameter (in.)	Weight (lbs./ft.)
4	0.250	0.400	0.044
6	0.375	0.550	0.074
8	0.500	0.680	0.092
10	0.625	0.810	0.135
12	0.750	0.950	0.161
16	1.000	1.200	0.221
20	1.250	1.450	0.325

Data sourced from
product specifications.

[5]

Table 2: Operational Specifications of HS-79 Hose

Size	Maximum Operating Pressure (PSI)	Burst Pressure (PSI)	Bend Radius (in.)
4	600	2400	0.50
6	600	2400	0.75
8	600	2400	1.00
10	400	1600	1.25
12	400	1600	1.50
16	200	800	2.00
20	100	400	5.00

Data sourced from
product specifications.

[\[5\]](#)

Laboratory Safety and Handling Protocols

While HS-79 is a finished product, its handling in a laboratory setting, especially during modification or integration into experimental setups, requires adherence to safety protocols. The following guidelines are based on the properties of its constituent materials.

General Precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses and gloves, when handling or modifying the hose.
- **Ventilation:** Ensure adequate ventilation, especially if any process that could generate fumes or particulates is performed.
- **Avoid Ignition Sources:** Keep the hose away from open flames and high-heat sources, as some components may be flammable or release hazardous fumes at high temperatures.[\[6\]](#)

Protocol for Cutting and Fitting:

- Preparation:
 - Measure and mark the desired length of the hose.
 - Ensure the cutting area is clean and free of debris.
- Cutting:
 - Use a sharp, appropriate cutting tool designed for this type of hose to ensure a clean cut.
 - Be aware that cutting the stainless steel and aramid fiber braids can create sharp edges.
- De-burring and Cleaning:
 - Carefully remove any burrs or frayed ends from the cut.
 - Clean the inside of the hose to remove any particulates that could contaminate fluids.
- Fitting Installation:
 - Follow the manufacturer's instructions for installing fittings.[\[7\]](#)
 - Ensure a secure connection to prevent leaks.

Chemical Compatibility:

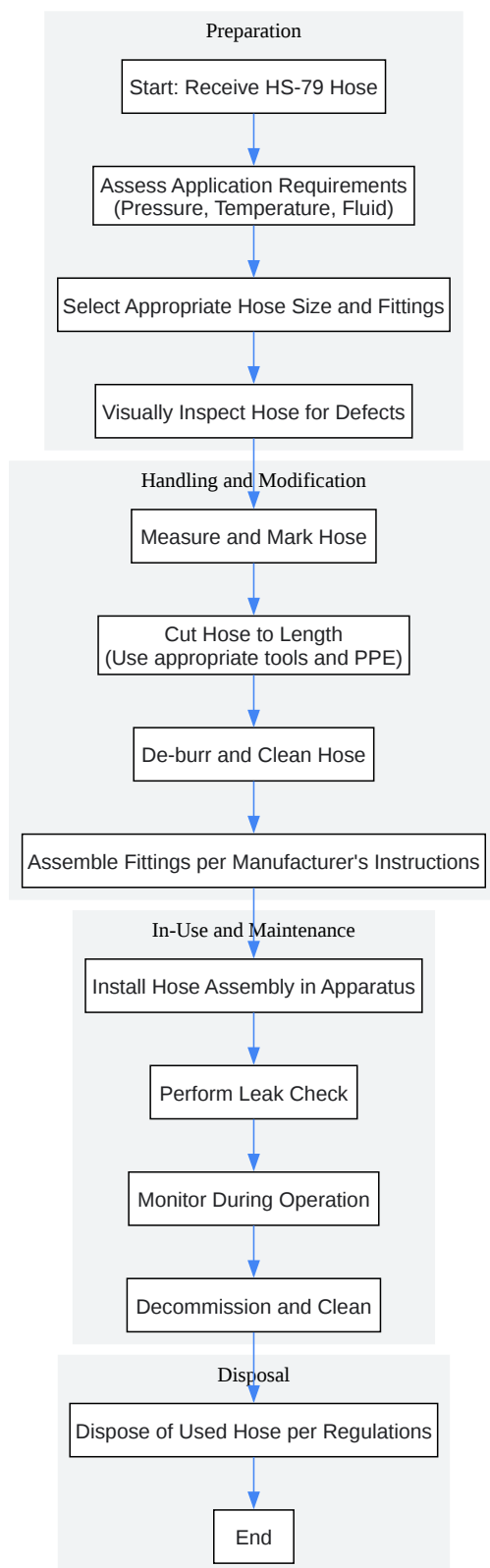
While the inner PTFE liner is resistant to a wide range of chemicals, it is crucial to verify the compatibility of the fluids with all hose components, especially if the outer layers could be exposed.[\[2\]](#) Consult chemical compatibility charts for PTFE, silicone, and CSM.

Waste Disposal:

Dispose of hose scraps and used hoses in accordance with local and institutional regulations for solid waste. Do not incinerate unless in a suitable facility, as the materials can release hazardous decomposition products.

Diagrams

Since signaling pathways are not applicable, the following diagrams illustrate a general workflow for the safe handling of the HS-79 hose in a laboratory setting and a logical diagram of its material composition.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of HS-79 Hose in a Laboratory.

HS-79 Hose	Multi-layer composite construction	→	Inner Liner: PTFE	Outer Liner: Silicone	Reinforcement: Stainless Steel Braid	Outer Braid: Aramid Fiber	Optional Cover: CSM (Hypalon)
------------	------------------------------------	---	-------------------	-----------------------	--------------------------------------	---------------------------	-------------------------------

[Click to download full resolution via product page](#)

Caption: Material Composition of the HS-79 Hose.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. [xrp.com](https://www.xrp.com) [[xrp.com](https://www.xrp.com)]
- 3. HS-79 PTFE Hose sold by the foot | AN Plumbing [anplumbing.com]
- 4. XRP HS-79 PTFE Hose Ends in Port Thread - XRP HS-79 PTFE Hose Ends & Hoses - PTFE Hoses & Hose Ends | AN Plumbing [anplumbing.com]
- 5. [xrp.com](https://www.xrp.com) [[xrp.com](https://www.xrp.com)]
- 6. [icrsprint.it](https://www.icrsprint.it) [[icrsprint.it](https://www.icrsprint.it)]
- 7. HS-79 Smooth Bore PTFE Ends | AN Plumbing [anplumbing.com]
- To cite this document: BenchChem. [Misidentification of HS79 as a Chemical Compound]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15573752/docs#misidentification-of-hs79-as-a-chemical-compound>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)